

Essential Safety and Operational Guide for 3-(Dimethylamino)-1-phenylpropan-1-ol

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Compound of Interest

Compound Name: 3-(Dimethylamino)-1-phenylpropan-1-ol

Cat. No.: B146689

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This guide provides crucial safety and logistical information for the handling, storage, and disposal of **3-(Dimethylamino)-1-phenylpropan-1-ol**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure a safe laboratory environment.

Hazard Identification and Classification

3-(Dimethylamino)-1-phenylpropan-1-ol is a chemical that requires careful handling due to its potential health hazards. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications.^[1]

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment should be worn when handling **3-(Dimethylamino)-1-phenylpropan-1-ol**.[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Eye and Face Protection: Chemical safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards are mandatory.[\[2\]](#) A face shield may be necessary for splash hazards.[\[4\]](#)
- Skin Protection:
 - Gloves: Handle with chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[\[2\]](#)
 - Lab Coat: A standard laboratory coat is required. For larger quantities or when there is a risk of splashing, consider a chemical-resistant apron or coveralls.
 - Footwear: Closed-toe shoes that fully cover the foot are mandatory.

- Respiratory Protection: Work in a well-ventilated area, preferably under a chemical fume hood.^[2] If ventilation is inadequate, use a NIOSH-approved respirator with appropriate cartridges. For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator may be used. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.^[2]

Operational Procedures

Adherence to proper operational procedures is critical for the safe handling of this compound.

Handling

- Avoid contact with skin, eyes, and clothing.^[3]
- Avoid breathing dust, vapors, mist, or gas.^[2]
- Use only in a well-ventilated area or under a chemical fume hood.^{[2][5]}
- Wash hands thoroughly after handling and before breaks.^{[2][3]}
- Do not eat, drink, or smoke in the laboratory.^[3]

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.^[6]
- Keep away from incompatible materials such as strong oxidizing agents.^[3]
- Some sources recommend refrigeration at 2-8°C.^[7]
- Store locked up.^[3]

Emergency Procedures

In case of accidental exposure, follow these first-aid measures immediately.

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[2]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.[2]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[2]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[2][3]

Spill and Disposal Plan

Proper management of spills and waste is essential to prevent environmental contamination and ensure safety.

Spill Response

- Evacuate: Evacuate personnel from the immediate area.[2]
- Ventilate: Ensure adequate ventilation.
- Contain: Use an inert absorbent material to soak up the spill.
- Collect: Sweep up and shovel the material into a suitable, closed container for disposal.[2][3]
Avoid creating dust.[2]
- Decontaminate: Clean the spill area thoroughly.

Disposal

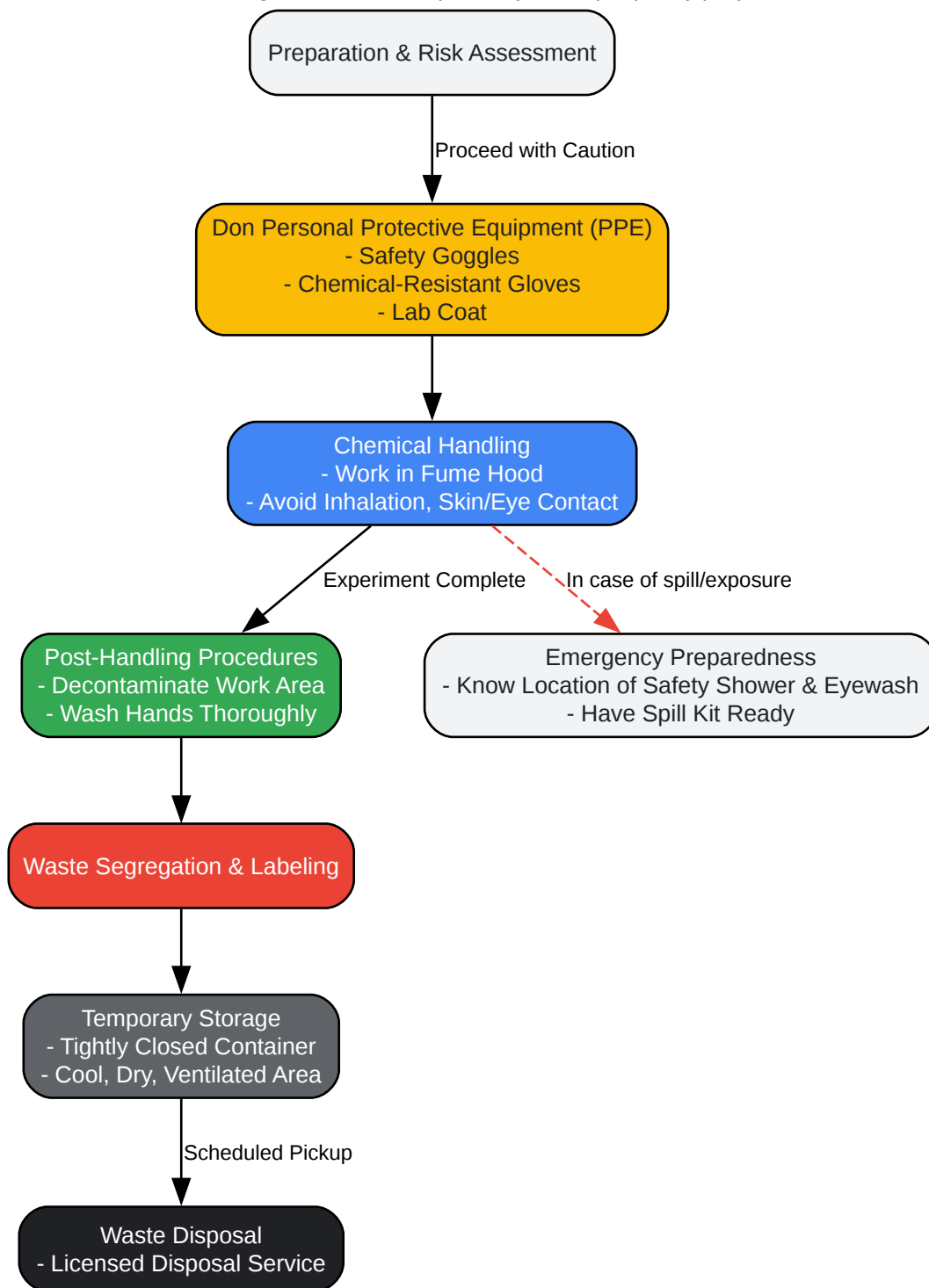
- Dispose of this chemical and its container through a licensed professional waste disposal service.[2]
- Do not let the product enter drains.[2]

- Contaminated packaging should be disposed of as unused product.[\[2\]](#)
- Consider burning in a chemical incinerator equipped with an afterburner and scrubber, but exercise extra care as the material may be flammable.[\[2\]](#)

Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **3-(Dimethylamino)-1-phenylpropan-1-ol** from preparation to disposal.

Safe Handling Workflow for 3-(Dimethylamino)-1-phenylpropan-1-ol

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **3-(Dimethylamino)-1-phenylpropan-1-ol**.

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